Application Notes and Protocols for NuPro® Supplementation in Ruminants

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Compound of Interest

Compound Name:	*NuPro*
CAS No.:	*103736-65-8*
Cat. No.:	*B1166724*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NuPro® is a functional feed ingredient derived from yeast extract, rich in nucleotides, glutamic acid, amino acids, and peptides.[1][2][3] It is designed to support the early stages of life and enhance lifetime performance in various animal species, including ruminants. These application notes provide a comprehensive overview of the recommended inclusion rates of **NuPro**® for ruminants, detailed experimental protocols for its evaluation, and an exploration of the potential physiological mechanisms of action.

Recommended Inclusion Rates

While specific inclusion rates for **NuPro**® may vary based on diet composition, animal age, and production goals, the following recommendations are based on scientific literature for yeast extracts and nucleotide supplementation in ruminants.

Table 1: Recommended Inclusion Rates of **NuPro**® for Ruminants

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Animal Category	Production Stage	Recommended Inclusion Rate	Notes
Calves	Pre-weaned (in milk replacer)	1-2% of milk replacer powder	Higher levels (≥10%) of nucleotide-rich products have been shown to potentially reduce growth in neonatal calves.[4]
Pre-weaned (in whole milk)	0.5 - 1 g/day	Supplementation with nucleotides in whole milk has been shown to have beneficial effects on post-weaning performance. [4]	
Post-weaned (in starter feed)	2-5% of starter feed	Focuses on supporting gut health and development during the critical weaning transition.	
Dairy Cattle	Transition Period (3 weeks pre- to 3 weeks post-calving)	10-50 g/head/day	Aims to support immune function and energy metabolism during a high-stress period.
Lactating Cows	10-50 g/head/day	May help improve milk yield and composition. [5]	
Beef Cattle	Receiving Period (first 14-28 days)	10-20 g/head/day	Intended to support immune function and gut health during a period of high stress and disease susceptibility.

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Growing/Finishing	5-15 g/head/day	May improve feed efficiency and average daily gain.

Experimental Protocols

Protocol 1: Evaluating **NuPro**® in Pre-weaned Dairy Calves

Objective: To determine the effect of **NuPro**® supplementation in milk replacer on calf growth, health, and blood metabolites.

Experimental Design:

- Animals: 40 Holstein calves (20 males, 20 females), 3 to 5 days of age.
- Housing: Individual calf hutches.
- Treatments:
  - Control: High-quality all-milk protein milk replacer (22% CP, 20% Fat).
  - **NuPro**® Group: Control milk replacer with **NuPro**® included at 2% of the powder.
- Feeding:
  - Milk replacer: Fed twice daily at a rate of 1.5% of body weight (dry matter basis).
  - Calf starter (20% CP) and water: Offered ad libitum from day 3.
- Duration: 56 days.

Data Collection:

- Growth Performance: Body weight (weekly), starter intake (daily), fecal scores (daily), and general health observations (daily).

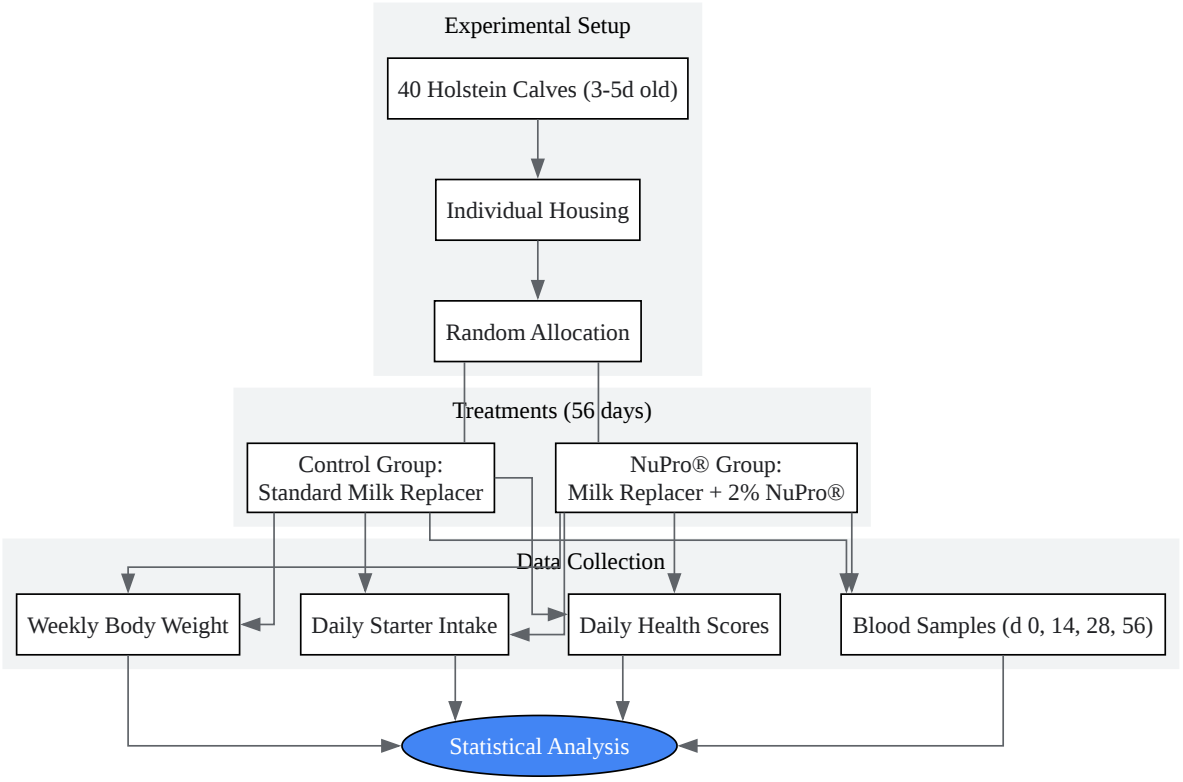
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- Blood Sampling: Blood samples collected via jugular venipuncture on days 0, 14, 28, and 56 for analysis of serum total protein, albumin, globulin, urea nitrogen (BUN), and complete blood count (CBC).[1][2]
- Rumen Development (Optional): At the end of the study, a subset of calves can be euthanized to evaluate rumen papillae length, width, and density.

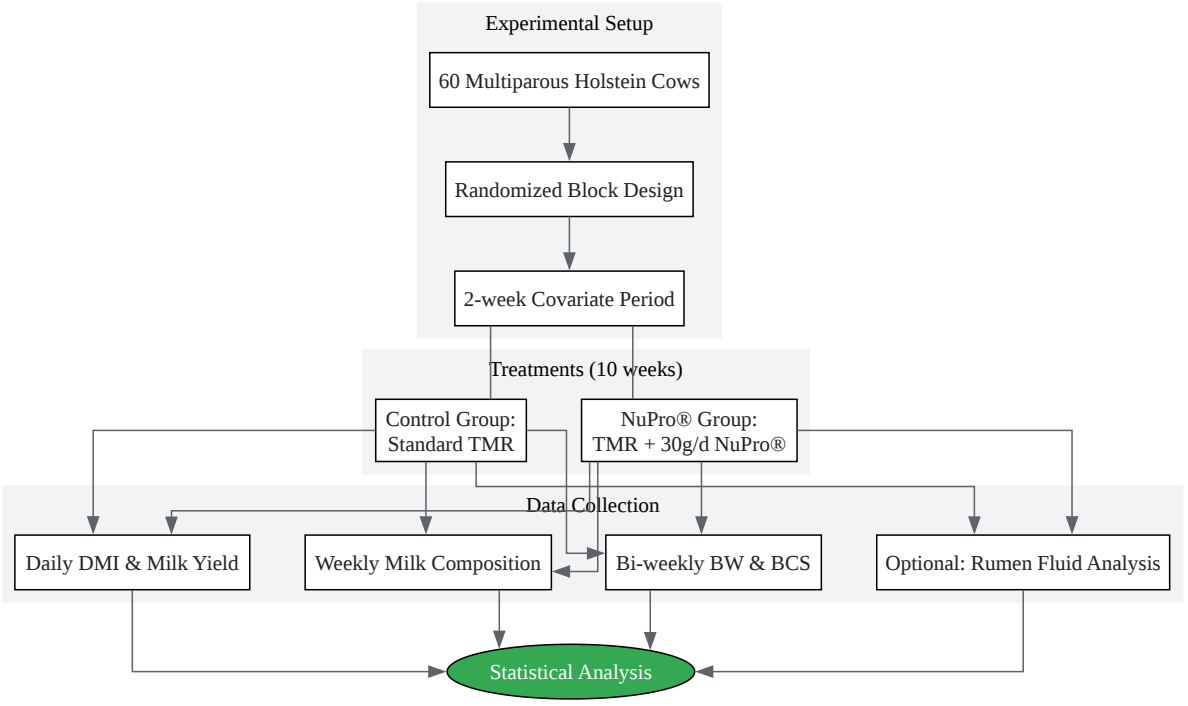
Statistical Analysis: Data can be analyzed using a mixed model with repeated measures, with treatment, time, and their interaction as fixed effects, and calf as a random effect.

Experimental Workflow for Calf Trial

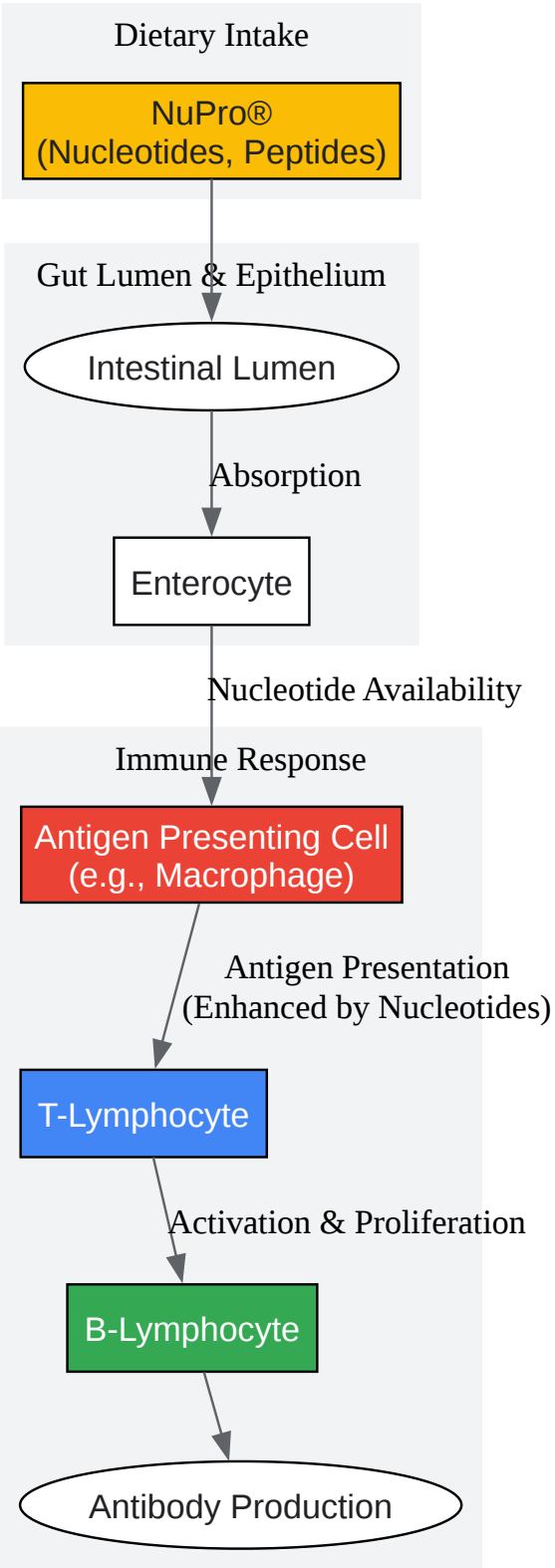
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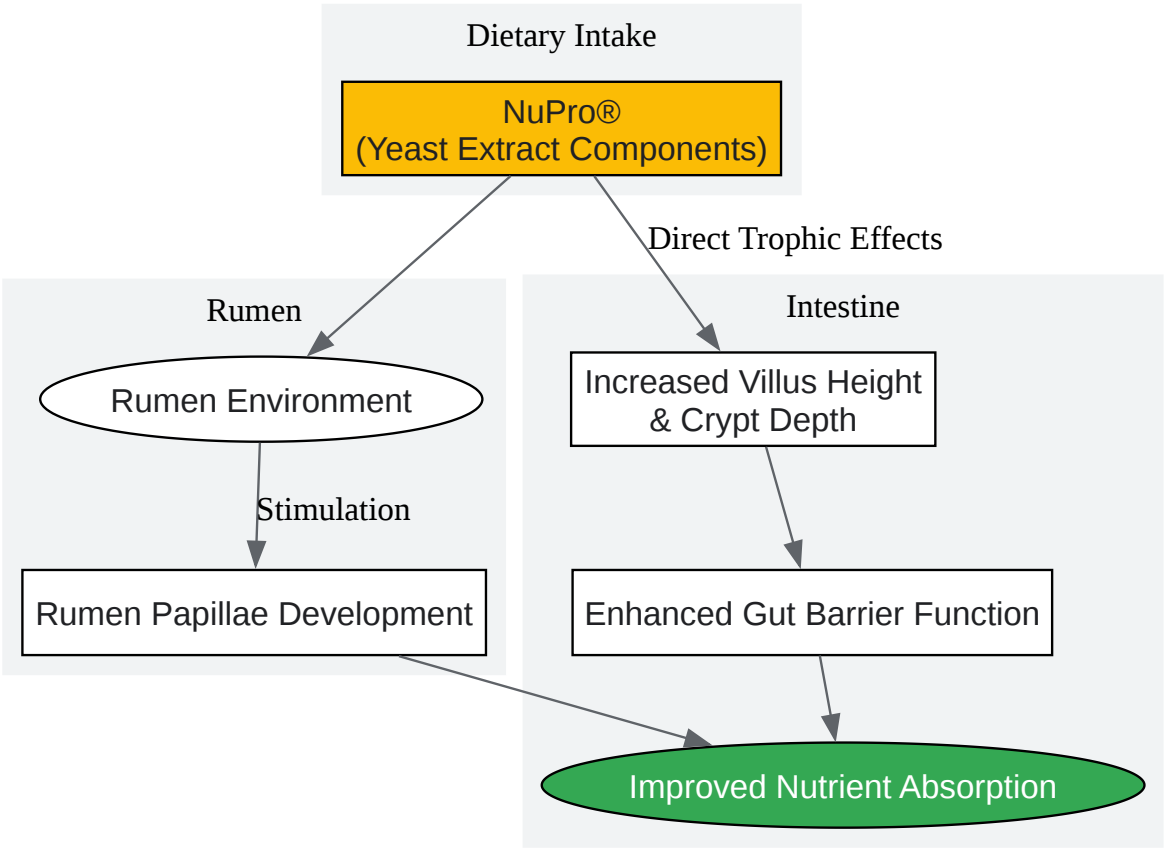
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